

Synthesis of 2-(3-Aminopropoxy)benzotrile: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: 2-(3-Aminopropoxy)benzotrile

CAS No.: 444574-75-8

Cat. No.: B1290354

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This document provides a comprehensive guide for the synthesis of **2-(3-aminopropoxy)benzotrile**, a valuable building block in medicinal chemistry and materials science. This protocol is designed for researchers, scientists, and professionals in drug development, offering a detailed, step-by-step methodology grounded in established chemical principles.

Introduction

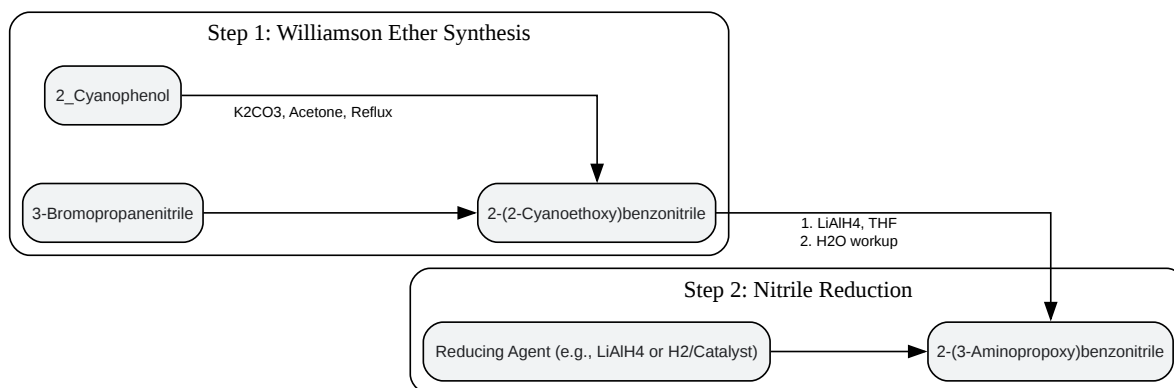
2-(3-Aminopropoxy)benzotrile is a bifunctional molecule incorporating a reactive primary amine and a nitrile group attached to a phenyl ether scaffold. This unique combination of functional groups makes it a versatile intermediate for the synthesis of a wide range of more complex molecules, including pharmaceutical agents and functional materials. The strategic placement of the aminopropoxy chain on the benzotrile core allows for diverse chemical modifications, enabling the exploration of novel chemical spaces in drug discovery and the development of advanced polymers and probes.

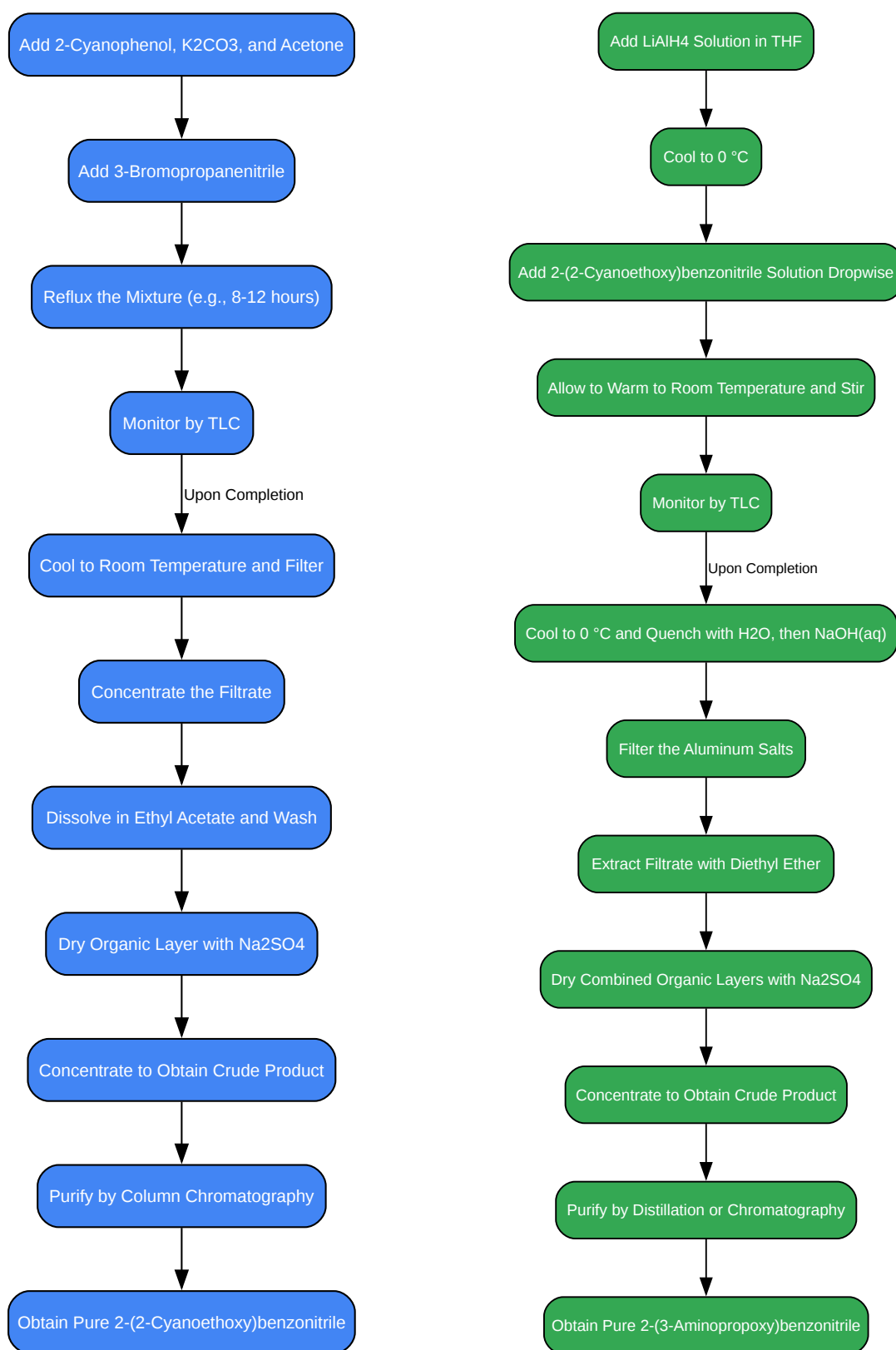
This application note details a reliable two-step synthetic route commencing with the readily available starting material, 2-cyanophenol. The synthesis involves an initial Williamson ether

synthesis to introduce the propoxy chain bearing a masked amino group (as a nitrile), followed by a selective reduction of the terminal nitrile to afford the desired primary amine. The causality behind experimental choices and critical process parameters are explained to ensure reproducibility and high yield.

Reaction Scheme

The overall synthetic pathway is depicted below:





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